

Proper handling and weighing procedures for Boc-His(Trt)-OH

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Compound of Interest

Compound Name: Boc-His(Trt)-OH

Cat. No.: B557146

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Application Notes and Protocols: Boc-His(Trt)-OH

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the proper handling, weighing, and utilization of N α -Boc-N ϵ -Trityl-L-histidine (**Boc-His(Trt)-OH**), a critical building block in solid-phase peptide synthesis (SPPS). Adherence to these protocols is essential to ensure experimental accuracy, safety, and the preservation of the reagent's integrity.

Product Information and Specifications

Boc-His(Trt)-OH is a derivative of the amino acid L-histidine, where the α -amino group is protected by a tert-butyloxycarbonyl (Boc) group and the imidazole side chain is protected by a trityl (Trt) group.^{[1][2]} This dual protection strategy is fundamental for its application in Boc-chemistry SPPS, preventing unwanted side reactions and racemization during peptide chain elongation.^{[1][2][3]}

Property	Value	References
CAS Number	32926-43-5	[4] [5] [6] [7]
Molecular Formula	C ₃₀ H ₃₁ N ₃ O ₄	[4] [5] [6] [8]
Molecular Weight	497.58 g/mol	[4] [5] [6]
Appearance	White to off-white solid/powder	[4] [8] [9]
Purity	≥95% to ≥99.84% (method dependent)	[1] [4] [7] [9] [10]
Melting Point	~130°C (decomposes)	[5] [6]
Optical Rotation	[α] _D ²⁰ +12.5 ± 1.0°, c = 1% in methanol	[6] [9]

Storage and Handling

Proper storage and handling are crucial to maintain the stability and purity of **Boc-His(Trt)-OH**.

Storage Conditions:

- Powder:
 - Long-term: -20°C for up to 3 years.[\[4\]](#)
 - Mid-term: 2-8°C or 4°C for up to 2 years.[\[4\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- In Solvent:
 - -80°C for up to 6 months.[\[4\]](#)
 - -20°C for up to 1 month.[\[4\]](#)
 - Note: To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot solutions upon preparation.[\[4\]](#)[\[7\]](#)[\[13\]](#)

Handling Precautions:

- **Boc-His(Trt)-OH** is a combustible solid.[12][14]
- Keep away from heat and sources of ignition.[8]
- Handle in a well-ventilated area.
- Use appropriate personal protective equipment (PPE), including gloves, safety goggles (eyeshields), and a dust mask (e.g., N95 type).[8][12][14]
- Avoid breathing dust.[8]
- Wash hands thoroughly after handling.[8]
- In case of contact, wash skin with soap and plenty of water. For eye contact, flush with water as a precaution.[8]

Weighing and Solution Preparation Protocol

Accurate weighing and proper dissolution are critical first steps for successful experiments. Due to the hygroscopic nature of the compound in some solvents, swift and precise actions are necessary.

Protocol for Weighing and Dissolution:

- Equilibration: Before opening, allow the **Boc-His(Trt)-OH** container to equilibrate to room temperature to prevent condensation of atmospheric moisture onto the cold powder.
- Weighing:
 - Perform weighing in a chemical fume hood.
 - Use an analytical balance with a draft shield.
 - Use a clean, dry weighing paper or boat.
 - Quickly transfer the desired amount of powder and record the exact mass.
 - Close the main container tightly immediately after dispensing.

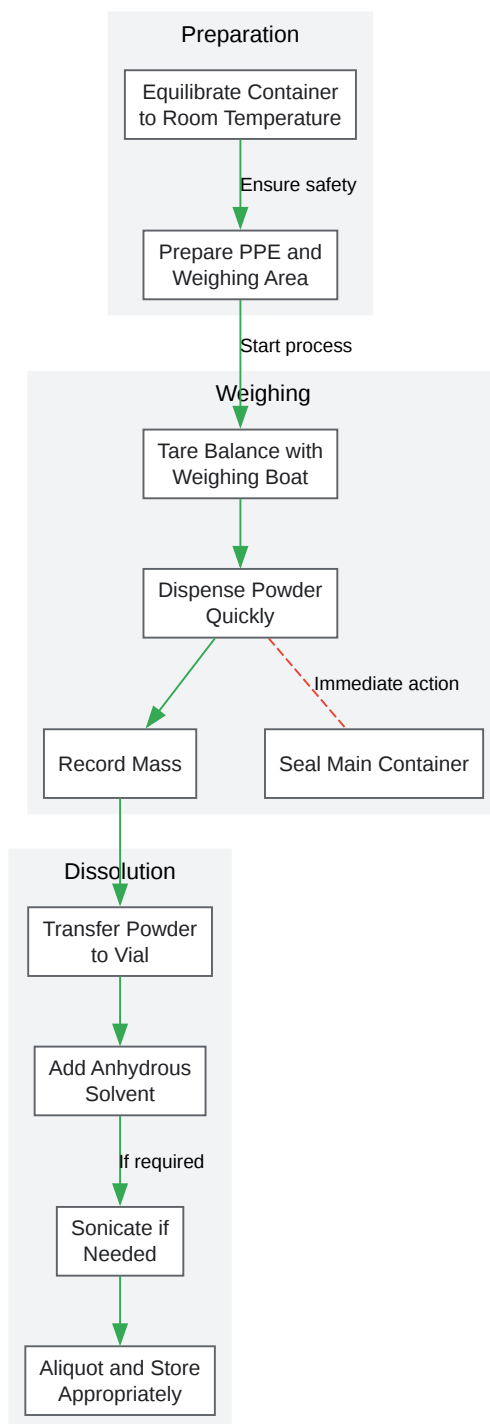
- Dissolution:
 - Transfer the weighed powder to an appropriate glass vial.
 - Add the desired volume of a suitable solvent (see solubility table below).
 - For solvents like DMSO, where the compound is highly soluble but hygroscopic, use newly opened or anhydrous grade solvent.[\[4\]](#)
 - If necessary, use sonication to aid dissolution.[\[4\]](#)
 - Once dissolved, cap the vial tightly. If not for immediate use, aliquot and store at the recommended temperature.[\[4\]](#)

Solubility Data:

Solvent	Solubility	Notes	References
DMSO	100 mg/mL (200.97 mM)	Requires sonication. Use newly opened DMSO as it is hygroscopic.	[4]
DMF	Soluble	A common solvent for peptide synthesis.	[1]
NMP	Soluble	A common solvent for peptide synthesis.	[1]
Chloroform	Slightly Soluble	[10]	

The following diagram illustrates the workflow for proper weighing and dissolution of **Boc-His(Trt)-OH**.

Workflow: Weighing and Dissolution of Boc-His(Trt)-OH

[Click to download full resolution via product page](#)Caption: Workflow for weighing and dissolving **Boc-His(Trt)-OH**.

Application in Boc-SPPS

Boc-His(Trt)-OH is a key reagent for incorporating histidine into a peptide sequence using the Boc solid-phase peptide synthesis (SPPS) methodology. The Trt group provides acid-labile protection for the imidazole side chain, preventing side reactions during coupling, while the Boc group provides temporary protection of the N-terminus.[\[1\]](#)[\[2\]](#)[\[15\]](#)

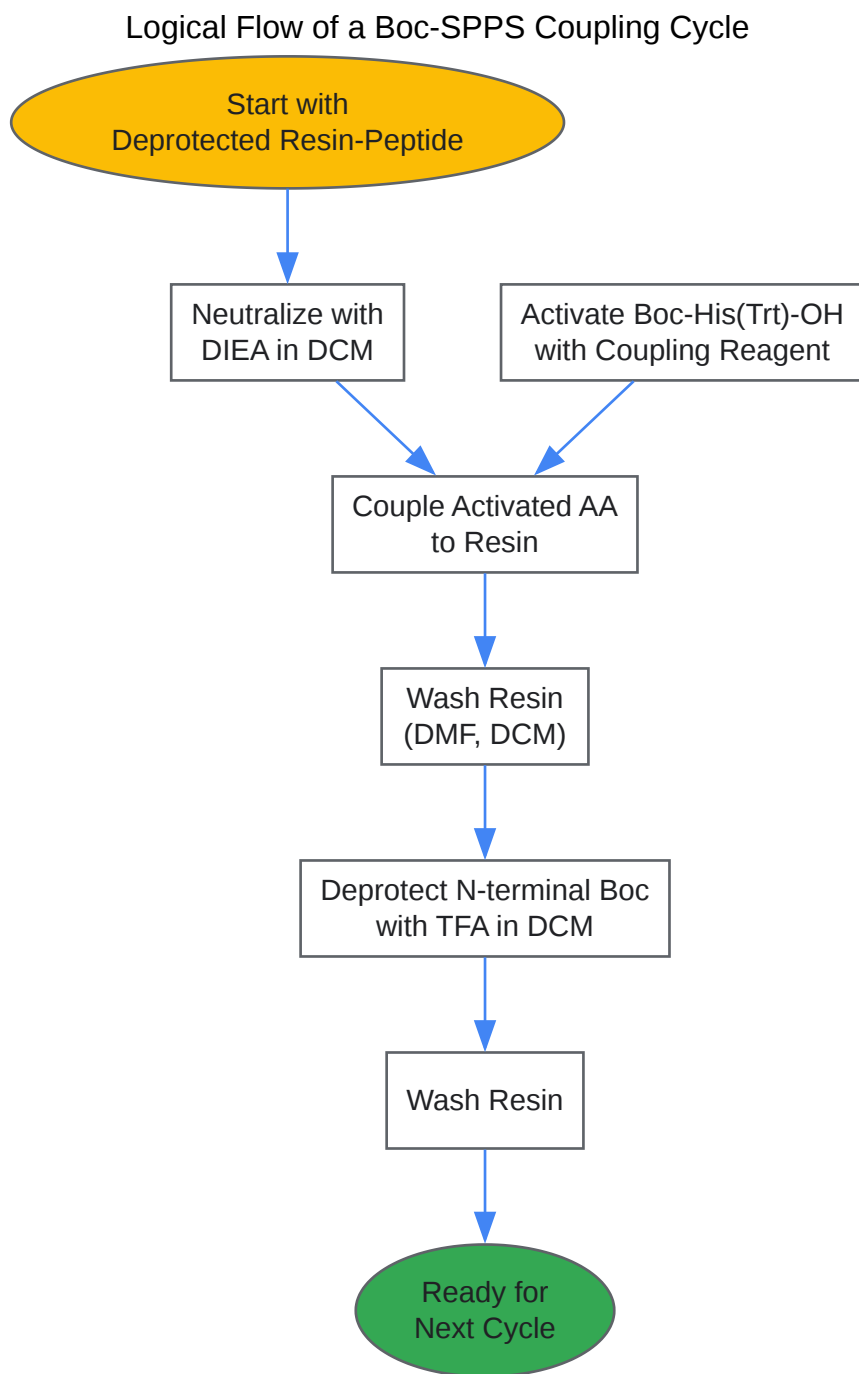
General Boc-SPPS Cycle Protocol:

This protocol outlines the general steps for coupling an amino acid, such as **Boc-His(Trt)-OH**, to a resin-bound peptide chain.

- Resin Preparation: Start with a suitable resin (e.g., Merrifield, Wang) with the N-terminal Boc group removed from the preceding amino acid.
- Neutralization: Neutralize the resin-bound peptide's N-terminal amine salt. This is typically done by washing with a solution of 10% diisopropylethylamine (DIEA) in dichloromethane (DCM).[\[15\]](#)
- Amino Acid Activation:
 - Dissolve **Boc-His(Trt)-OH** (typically 3 equivalents) and a coupling agent (e.g., HBTU, 3 equivalents) in a suitable solvent like DMF.[\[15\]](#)
 - Add an activator base, such as DIEA (6 equivalents), to the amino acid solution.[\[15\]](#)
 - Allow the mixture to pre-activate for a few minutes. To minimize potential racemization of histidine, avoid prolonged pre-activation times.[\[15\]](#)
- Coupling:
 - Add the activated amino acid solution to the neutralized resin.
 - Allow the coupling reaction to proceed for 1-2 hours at room temperature.[\[15\]](#)
 - Monitor the completion of the reaction using a qualitative test, such as the Kaiser test.[\[15\]](#)

- Washing: After complete coupling, wash the resin thoroughly with DMF and DCM to remove excess reagents and byproducts.[\[15\]](#)
- Boc Deprotection:
 - Remove the N-terminal Boc group from the newly added histidine residue by treating the resin with a solution of trifluoroacetic acid (TFA) in DCM (e.g., 50% TFA in DCM).[\[15\]](#)
 - This step prepares the peptide-resin for the next coupling cycle.
- Cycle Repetition: Repeat steps 2-6 for each subsequent amino acid in the peptide sequence.
- Final Cleavage and Deprotection: Once the peptide synthesis is complete, the peptide is cleaved from the resin, and all side-chain protecting groups (including the Trt group) are removed simultaneously using a strong acid cocktail, commonly 95% TFA with scavengers like water and triisopropylsilane (TIS).[\[1\]](#)[\[15\]](#)

The following diagram illustrates the logical flow of a single coupling cycle in Boc-SPPS.



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Caption: Logical flow of a single coupling cycle in Boc-SPPS.

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